

# Triethylammonium Iodide Derivatives: A Comparative Guide to Enhancing Perovskite Solar Cell Efficiency

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## Compound of Interest

Compound Name: Triethylammonium iodide

Cat. No.: B8681709

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In the rapidly advancing field of perovskite solar cells (PSCs), the strategic use of additives is paramount to achieving high power conversion efficiencies (PCE) and long-term stability. Among the various classes of additives, organic ammonium halides have garnered significant attention for their ability to passivate defects and modulate perovskite film formation. This guide provides a comprehensive comparison of the role of a **triethylammonium iodide** derivative, specifically **phenyltriethylammonium iodide** (PTEAI), in enhancing PSC performance, benchmarked against other common alkyl- and arylammonium iodide additives.

## The Role of Phenyltriethylammonium Iodide (PTEAI) in Perovskite Solar Cells

Phenyltriethylammonium iodide (PTEAI) is an organic salt that serves as a surface passivating agent in perovskite solar cells. Its incorporation has been shown to significantly improve both the efficiency and stability of the devices. The bulky nature of the phenyltriethylammonium cation is thought to play a crucial role in its function.

The primary mechanism of action for PTEAI involves the passivation of defects at the surface and grain boundaries of the perovskite film. During the crystallization process of the perovskite material, various defects can form, such as ion vacancies, which can act as recombination centers for charge carriers, thereby reducing the efficiency of the solar cell. The positively charged phenyltriethylammonium cations can interact with and neutralize negatively charged

defects, while the iodide anions can fill iodide vacancies. This dual-action passivation leads to a reduction in non-radiative recombination, which is reflected in an increased open-circuit voltage ( $V_{oc}$ ) and fill factor (FF).[1]

Furthermore, the presence of the bulky organic cation on the perovskite surface can form a protective layer, enhancing the film's resistance to environmental factors like moisture, a key factor in improving the long-term stability of the solar cell.[1]

## Comparative Performance Analysis

To objectively evaluate the efficacy of PTEAI, its performance is compared with a control device (without any additive) and devices incorporating other commonly used ammonium iodide additives. The following table summarizes the key photovoltaic parameters from various studies. It is important to note that direct comparisons can be challenging due to variations in experimental conditions across different studies.

Additive	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (V <sub>oc</sub> ) (V)	Short-Circuit Current Density (J <sub>sc</sub> ) (mA/cm <sup>2</sup> )	Fill Factor (FF) (%)	Stability	Reference
Control (No Additive)	18.8	-	-	-	-	[1]
Phenyltriethylammonium Iodide (PTEAI)	20.2	-	-	-	Retains 92% of initial PCE after 500h in ambient air	[1]
Control (No Additive)	15.73	1.02	22.47	68.60	-	Two-dimensional additive diethylammonium iodide promoting crystal growth for efficient and stable perovskite solar cells
Diethylammonium Iodide (DAI)	19.05	1.05	22.95	79.04	Improved stability	Two-dimensional additive diethylammonium iodide promoting crystal

						growth for efficient and stable perovskite solar cells
						Effects of the additives n-propylamm onium or n-butylammo nium iodide on the performanc e of perovskite solar cells
Control (No Additive)	9.7	-	-	-	-	
						Effects of the additives n-propylamm onium or n-butylammo nium iodide on the performanc e of perovskite solar cells
n-Propylamm onium Iodide	11.3	-	-	-	-	
						Effects of the additives n-propylamm onium or n-butylammo nium iodide on the performanc e of perovskite solar cells
n-Butylammo nium Iodide	10.2	-	-	-	-	

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## Experimental Protocols

The fabrication of high-efficiency perovskite solar cells is a multi-step process that requires precise control over each layer's deposition. The following is a generalized experimental protocol for the fabrication of a standard n-i-p planar perovskite solar cell, incorporating an ammonium iodide additive.

### Substrate Preparation

- Fluorine-doped tin oxide (FTO) coated glass substrates are cleaned sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- The cleaned substrates are then treated with UV-ozone to remove any organic residues and improve the wettability of the surface.

### Electron Transport Layer (ETL) Deposition

- A compact layer of titanium dioxide (c-TiO<sub>2</sub>) is deposited on the FTO substrate, typically by spin-coating a precursor solution followed by annealing at high temperatures.
- A mesoporous TiO<sub>2</sub> (m-TiO<sub>2</sub>) layer is then deposited on top of the compact layer, also by spin-coating, and subsequently annealed.

### Perovskite Layer Deposition (with Additive)

- The perovskite precursor solution is prepared by dissolving lead iodide (PbI<sub>2</sub>) and a primary organic cation iodide (e.g., methylammonium iodide, MAI) in a solvent like dimethylformamide (DMF).
- The chosen ammonium iodide additive (e.g., PTEAI) is added to the perovskite precursor solution at a specific concentration.

- The solution is then spin-coated onto the m-TiO<sub>2</sub> layer in a nitrogen-filled glovebox.
- During the spin-coating process, an anti-solvent (e.g., chlorobenzene) is often dripped onto the substrate to induce rapid crystallization and form a uniform perovskite film.
- The film is then annealed at a specific temperature to complete the crystallization process.

## Hole Transport Layer (HTL) Deposition

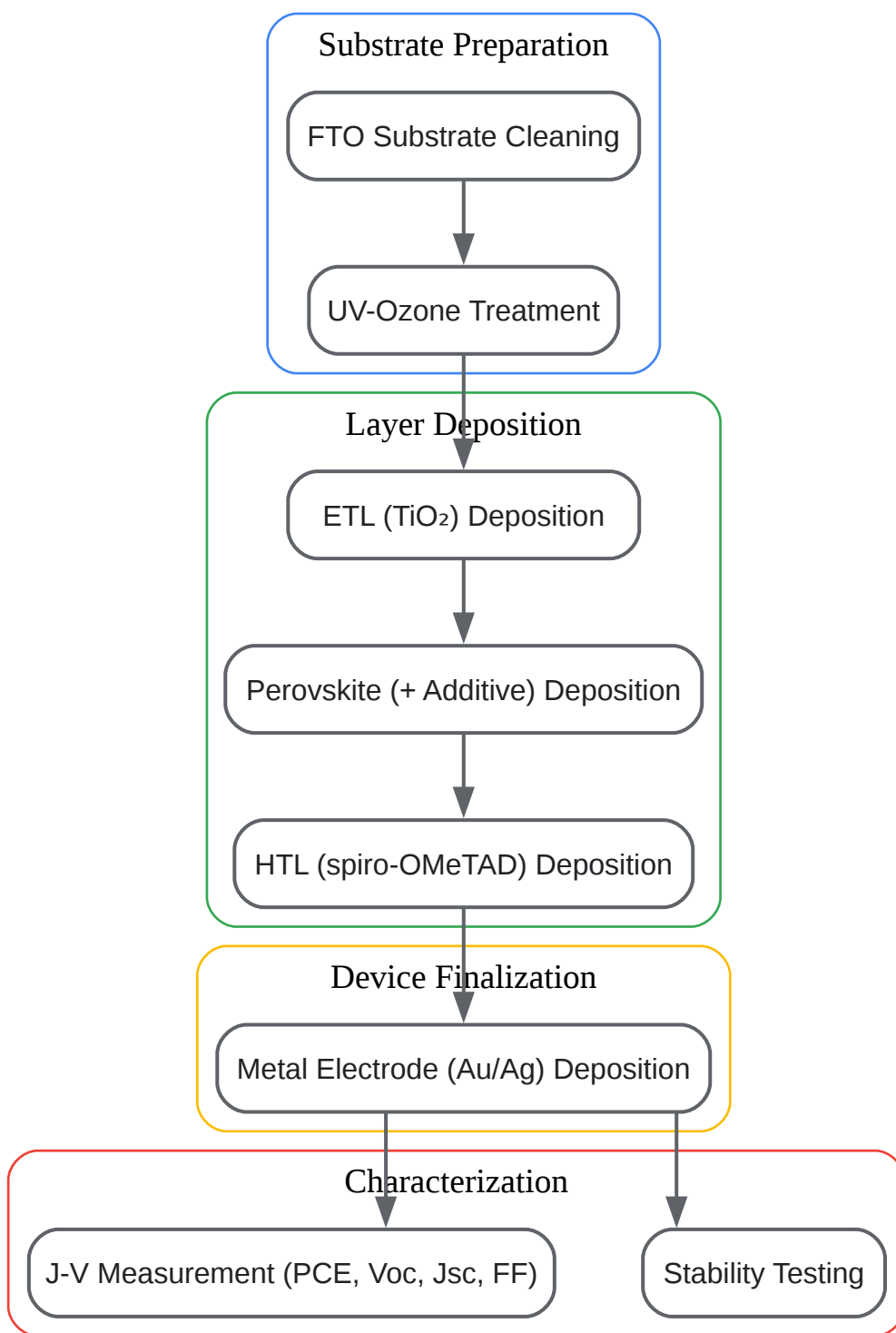
- A solution of a hole-transporting material, commonly spiro-OMeTAD, is prepared and spin-coated on top of the perovskite layer.

## Metal Electrode Deposition

- Finally, a metal electrode, typically gold (Au) or silver (Ag), is deposited on top of the HTL by thermal evaporation to complete the solar cell device.

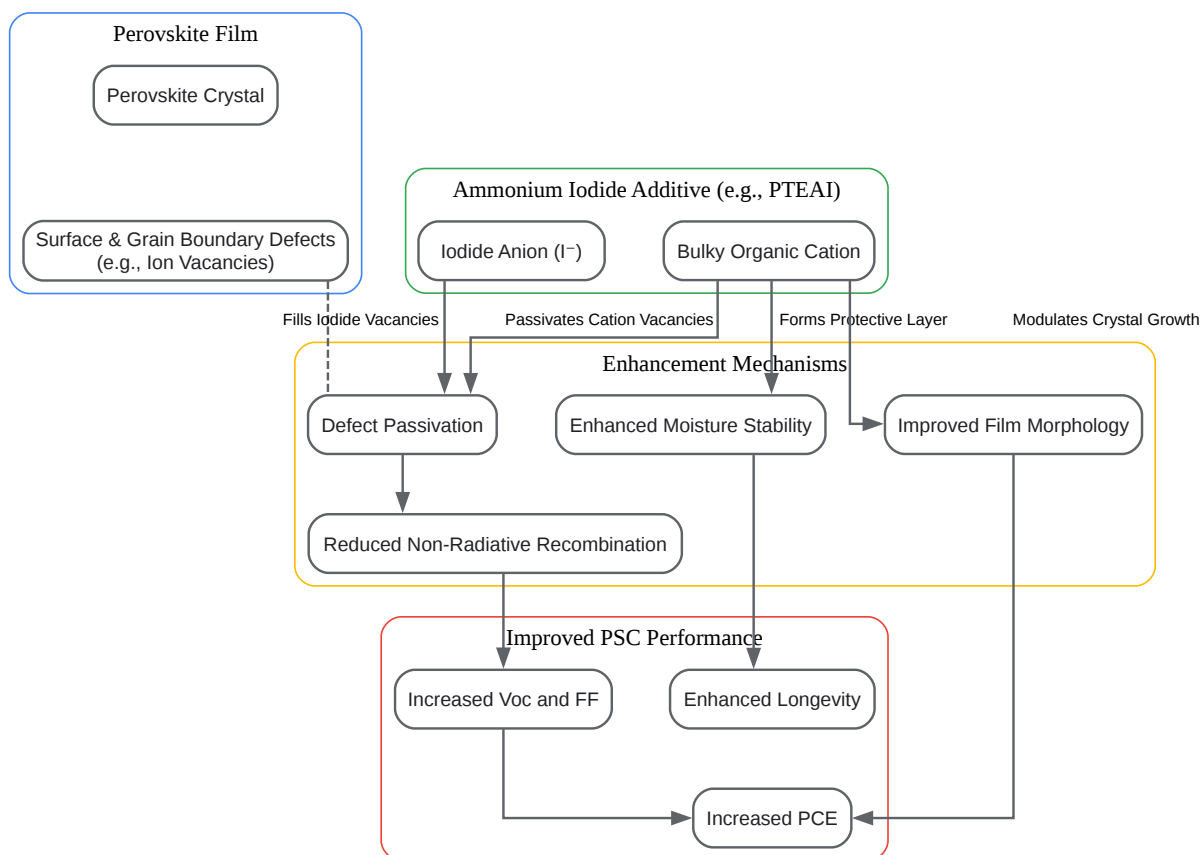
## Signaling Pathways and Experimental Workflows

To visualize the logical flow of the experimental process and the proposed mechanism of action for the additives, the following diagrams are provided in the DOT language.



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*Experimental workflow for perovskite solar cell fabrication.*



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*Proposed mechanism of action for ammonium iodide additives.*

In conclusion, the use of **triethylammonium iodide** derivatives like PTEAI presents a promising strategy for enhancing the efficiency and stability of perovskite solar cells. The



available data suggests that these bulky organic cations effectively passivate defects, leading to improved photovoltaic performance. Further systematic comparative studies are warranted to fully elucidate the structure-property relationships among different ammonium iodide additives and to optimize their application for the commercialization of perovskite solar cell technology.

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## References

- 1. researchgate.net [researchgate.net]
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